

analytical methods for 4-Methoxy-4-methyl-2-pentanol detection

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Compound of Interest

Compound Name: 4-Methoxy-4-methyl-2-pentanol

CAS No.: 141-73-1

Cat. No.: B086042

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Application Note: Trace Analysis and Quantification of **4-Methoxy-4-methyl-2-pentanol**

Part 1: Introduction & Physicochemical Context

4-Methoxy-4-methyl-2-pentanol (CAS: 141-73-1), historically known by the trade name Pent-Oxol, is a specialized solvent and intermediate utilized in the synthesis of high-performance coatings, agrochemicals, and pharmaceutical active ingredients (APIs).^[1] Structurally, it combines a secondary alcohol with a sterically hindered ether linkage, imparting unique solubility properties—bridging the gap between aqueous and organic matrices.^[2]

In drug development, it often appears as a process-related impurity (PRI) arising from the methylation of diacetone alcohol or the reduction of mesityl oxide derivatives.^[2] Due to its moderate boiling point (~164°C) and polarity, it challenges standard volatile solvent methods (like USP <467>), often requiring optimized gas chromatography (GC) protocols for reliable quantification.^[2]

Physicochemical Profile

Property	Value	Analytical Implication
Molecular Formula	C ₇ H ₁₆ O ₂	MW = 132.20 g/mol
Boiling Point	163–164°C	Requires intermediate GC oven ramps; amenable to Headspace (HS) at >100°C.
Polarity	Moderate (LogP ~0.8–1.[2][3][4]1)	Compatible with DB-624 and DB-WAX phases.[2][4]
Solubility	Water (Partial/Good), Alcohols, Ethers	Diluents: DMSO, DMAc, or Methanol are ideal for sample prep.[2]
Key Fragments (MS)	m/z 43, 59, 73 (Base Peak)	m/z 73 is critical for SIM mode detection.[2]

Part 2: Analytical Protocols

Method A: GC-FID for Routine Quantification (Purity & High-Level Impurities)

Recommended for raw material assay or process monitoring where the analyte is >0.05%.

Rationale: The Flame Ionization Detector (FID) provides a wide linear dynamic range and robust response for carbon-containing compounds.[2] A DB-624 (USP G43) column is selected for its industry-standard ability to separate volatile solvents and alkoxy-alcohols.[2]

Instrument Parameters:

- System: Agilent 7890/8890 GC or equivalent.
- Detector: FID @ 250°C; H₂ flow: 30 mL/min; Air flow: 400 mL/min; Makeup (N₂): 25 mL/min.
- Inlet: Split/Splitless @ 220°C.
- Liner: Ultra Inert Split Liner with glass wool (to prevent discrimination of high boilers).[2]
- Carrier Gas: Helium @ 1.5 mL/min (Constant Flow).

Column Configuration:

- Stationary Phase: 6% Cyanopropylphenyl / 94% Dimethylpolysiloxane (e.g., DB-624, ZB-624).
- Dimensions: 30 m × 0.32 mm ID × 1.8 µm film thickness.[2]
 - Note: Thicker film (1.8 µm) improves peak shape for polar alcohols.[2]

Temperature Program:

Stage	Rate (°C/min)	Temperature (°C)	Hold Time (min)
Initial	-	40	5.0
Ramp 1	10	180	0.0
Ramp 2	20	240	5.0

| Total Run | | 24.0 min |

Standard Preparation:

- Stock Solution: Weigh 100 mg **4-Methoxy-4-methyl-2-pentanol** into a 100 mL volumetric flask. Dilute to volume with Dimethyl Sulfoxide (DMSO).
- Internal Standard (ISTD): Add 1-Octanol or Cyclohexanol (approx. 1 mg/mL) to correct for injection variability.
- Linearity Standards: Prepare concentrations at 10, 50, 100, 500, and 1000 µg/mL.

Method B: GC-MS for Trace Impurity Identification

Recommended for genotoxic impurity screening or unknown identification.

Rationale: Mass Spectrometry is required when sensitivity below 10 ppm is needed or matrix interference is suspected.[2] The m/z 73 ion (cleavage adjacent to the methoxy/methyl group) is highly specific.[2]

MS Acquisition Parameters:

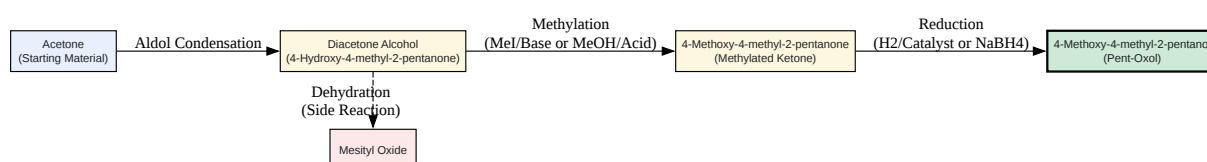
- Source Temp: 230°C.
- Quad Temp: 150°C.
- Transfer Line: 250°C.[\[2\]](#)
- Scan Mode:
 - Full Scan: 35–300 amu (for identification).[\[2\]](#)
 - SIM (Selected Ion Monitoring): Target m/z73 (Quant), 59, 43 (Qualifiers).

Sample Preparation (Headspace - High Sensitivity): Since the boiling point is 164°C, static headspace requires high incubation temperatures.

- Solvent: DMSO or DMAc.
- Incubation: 110°C for 20 minutes.
- Syringe/Loop Temp: 120°C.
- Injection Volume: 1.0 mL (Headspace).[\[2\]](#)

Part 3: Synthesis & Impurity Pathway (Visualization)

The presence of **4-Methoxy-4-methyl-2-pentanol** typically indicates a specific synthetic route involving acetone condensation derivatives.[\[2\]](#)



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Caption: Synthetic origin of **4-Methoxy-4-methyl-2-pentanol** showing precursor relationships useful for impurity profiling.

Part 4: Validation & Troubleshooting

System Suitability Criteria

- Tailing Factor (Tf): Must be < 1.5. (If > 1.5, trim column inlet or switch to a fresh liner).[2]
- Resolution (Rs): > 2.0 between Target and Internal Standard (e.g., 1-Octanol).
- Precision: RSD < 2.0% for 6 replicate injections of the standard.

Common Issues & Solutions

Issue	Probable Cause	Corrective Action
Peak Tailing	Active sites in liner or column; Hydroxyl group interaction.[2] [4]	Use Ultra Inert liners with wool. [2] Ensure column is a "Wax" or "624" type, not non-polar DB-1.
Low Sensitivity	High boiling point leads to condensation in cool spots.[2]	Increase Inlet Temp to 240°C. Ensure Transfer Line (GC-MS) is >240°C.
Carryover	Analyte sticking to syringe or septum.	Use 5+ solvent washes (MeOH/DCM) between injections.[2]

References

- National Institute of Standards and Technology (NIST). **4-Methoxy-4-methyl-2-pentanol** Mass Spectrum.[2] NIST Chemistry WebBook, SRD 69.[2] [\[Link\]](#)[2]
- PubChem.Compound Summary: **4-Methoxy-4-methyl-2-pentanol** (CID 78955).[1][2][5]
National Library of Medicine.[2] [\[Link\]](#)[2]

- Agilent Technologies.GC Column Selection Guide for Volatile Solvents (DB-624).[\[Link\]](#)^[2]

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